

H-Pro-Val-OH: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *H-Pro-Val-OH*

Cat. No.: *B1679181*

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This technical guide provides a comprehensive overview of the available data and methodologies for determining the solubility and stability of the dipeptide **H-Pro-Val-OH** (Prolyl-Valine). Due to the limited direct experimental data for this specific dipeptide, this guide synthesizes information from related compounds, the constituent amino acids (Proline and Valine), and established principles of peptide chemistry to provide a robust framework for its characterization.

Physicochemical Properties and Predicted Solubility

The solubility of a peptide is governed by its amino acid composition, sequence, and the physicochemical properties of the solvent. **H-Pro-Val-OH** is a dipeptide composed of a cyclic, nonpolar amino acid (Proline) and a hydrophobic, aliphatic amino acid (Valine). This composition suggests that its solubility in aqueous solutions may be limited.

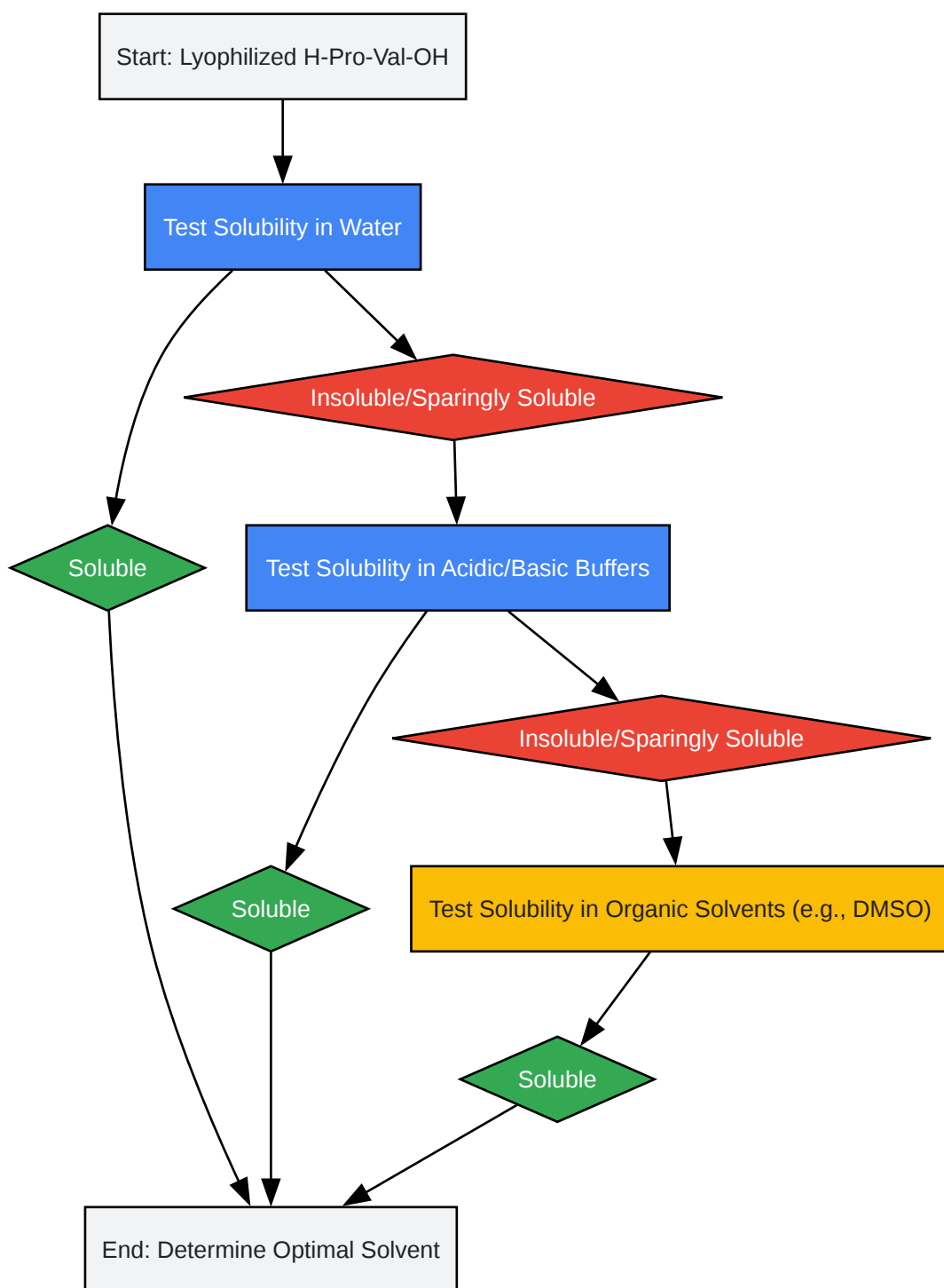
Table 1: Predicted Solubility of **H-Pro-Val-OH**

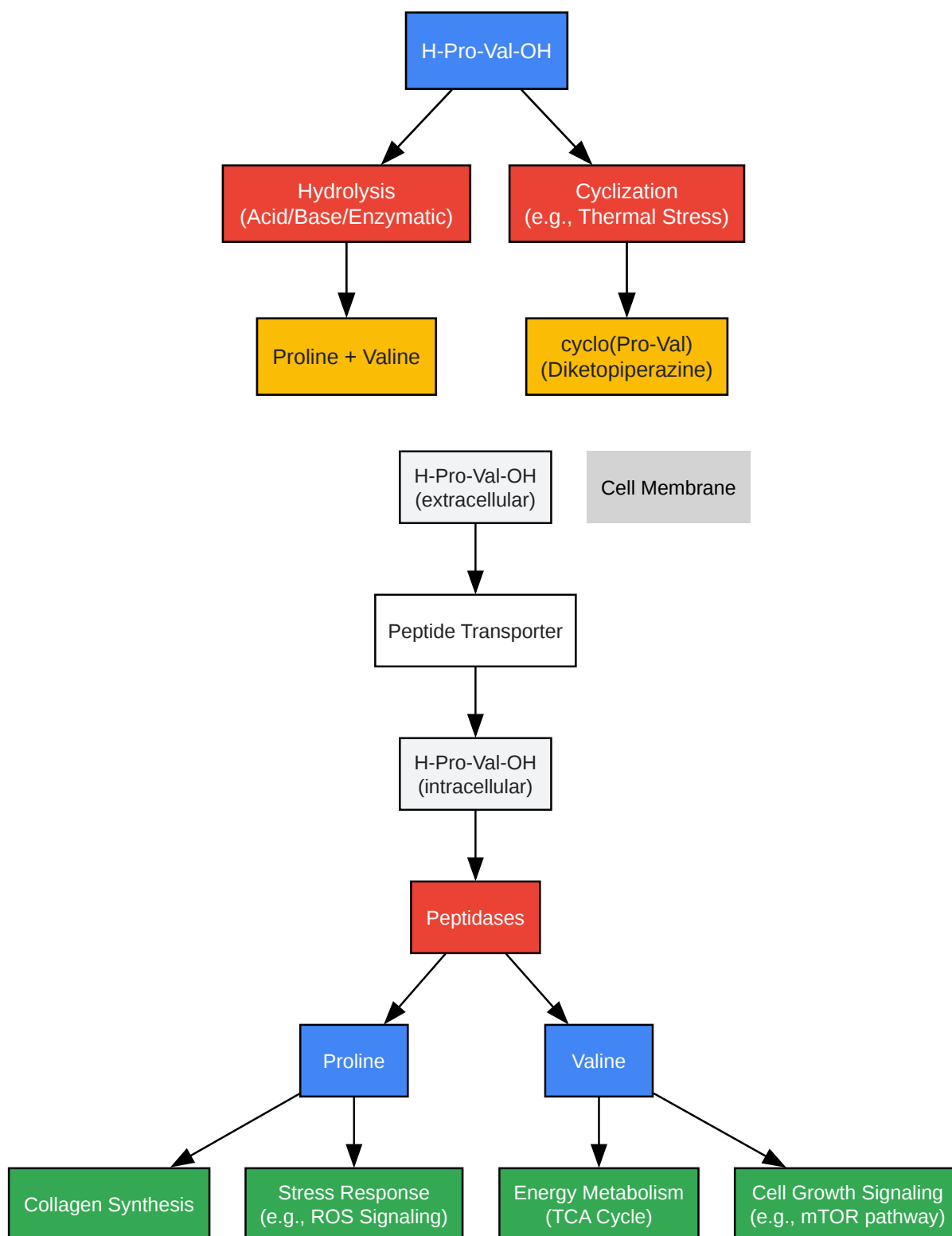
Solvent System	Predicted Solubility	Rationale
Deionized Water	Sparingly soluble	The peptide has a neutral overall charge at physiological pH and is composed of hydrophobic and nonpolar residues, which limits its interaction with water.
Phosphate-Buffered Saline (PBS, pH 7.4)	Sparingly soluble	Similar to water, the hydrophobic nature of the peptide will likely result in low solubility.
Acidic Buffers (e.g., 0.1 M Acetic Acid)	Moderately soluble	Protonation of the N-terminus and the carboxylic acid group can increase polarity and improve solubility.
Basic Buffers (e.g., 0.1 M Ammonium Bicarbonate)	Moderately soluble	Deprotonation of the carboxylic acid and N-terminus can enhance solubility.
Organic Solvents (e.g., DMSO, DMF, Acetonitrile)	Soluble	The nonpolar and hydrophobic character of the peptide favors solubility in organic solvents. [1]

Note: It is crucial to experimentally verify the solubility of **H-Pro-Val-OH** for any new application. A recommended workflow for determining peptide solubility is presented below.

Experimental Workflow for Solubility Determination

The following diagram outlines a general workflow for experimentally determining the solubility of a peptide like **H-Pro-Val-OH**.





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References

- 1. researchgate.net [researchgate.net]
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